

Technical Comparison Guide: (5S)-5-Aminopiperidin-2-one Hydrochloride vs. Free Base

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Compound of Interest

Compound Name: (5S)-5-aminopiperidin-2-one;dihydrochloride

Cat. No.: B8115712

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Content Type: Technical Comparison & Process Guide Subject: CAS 672883-95-3 (HCl) / CAS 154148-70-6 (Generic Free Base) Application: Pharmaceutical Intermediates (JAK Inhibitor Synthesis/Upadacitinib)

Executive Summary: The Process Chemist's Perspective

In the synthesis of JAK inhibitors like Upadacitinib, the chiral lactam (5S)-5-aminopiperidin-2-one is a critical scaffold. However, the choice between its Hydrochloride (HCl) salt and Free Base forms is not merely a matter of preference—it is a decision dictated by stability, storage logistics, and reaction kinetics.

- **The Bottom Line:** The HCl salt is the industry-standard form for storage, transport, and commercial acquisition due to its superior crystallinity and resistance to oxidation. The Free Base is the reactive species required for nucleophilic coupling but is thermodynamically unstable and typically generated in situ rather than isolated.

Part 1: Physicochemical Profile Comparison

The following data contrasts the two forms. Note that while the HCl salt is a well-characterized solid, the free base is often an oil or low-melting amorphous solid that degrades upon exposure to air.

Feature	(5S)-5-Aminopiperidin-2-one HCl	(5S)-5-Aminopiperidin-2-one Free Base
CAS Number	672883-95-3 (Specific (S)-HCl)	154148-70-6 (Generic/Racemic Base)
Physical State	Crystalline Solid (White to Off-white)	Viscous Oil or Waxy Solid (Hygroscopic)
Molecular Weight	150.61 g/mol	114.15 g/mol
Melting Point	>200°C (Decomposes)	Unstable / Low Melting (<60°C typical)
Solubility (Polar)	High (Water, Methanol, DMSO)	Moderate (Methanol, Ethanol)
Solubility (Non-Polar)	Negligible (DCM, Toluene, Hexanes)	High (DCM, THF, EtOAc, Chloroform)
Oxidative Stability	High: Protonated amine is protected.[1][2]	Low: Primary amine susceptible to N-oxidation.
Hygroscopicity	Moderate (Requires desiccated storage)	High (Deliquescent; absorbs CO ₂ from air)

Part 2: Stability & Handling Protocols

1. The Stability Paradox

The free base contains a primary amine (

) and a lactam ring. In its free form, the amine is a potent nucleophile. Upon prolonged storage, the free base undergoes:

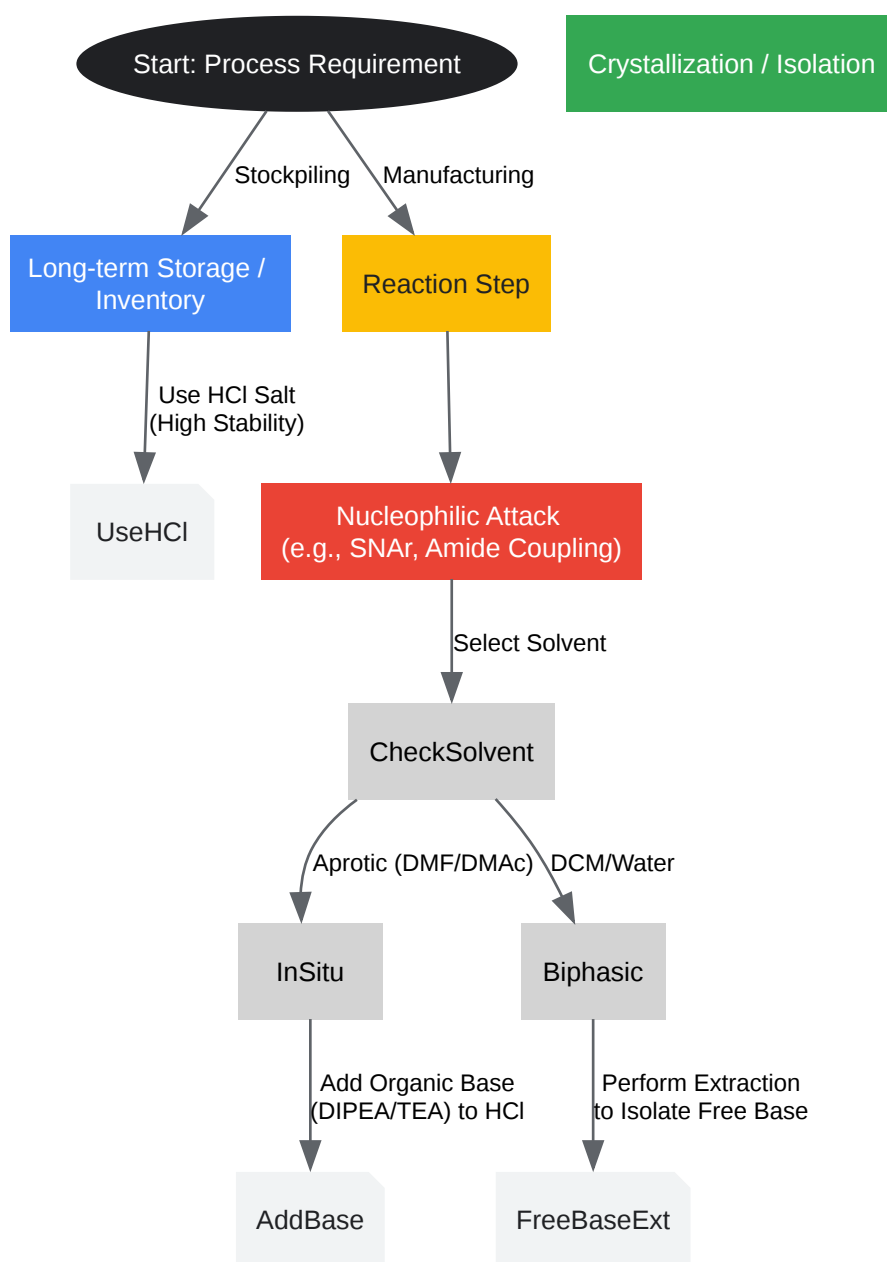
- Oxidative Degradation: Formation of N-oxides or imines.
- Carbamate Formation: Rapid reaction with atmospheric CO₂.

- Polymerization: Slow ring-opening polymerization driven by the nucleophilic amine attacking the lactam carbonyl of a neighboring molecule.

Recommendation: Never store the Free Base for >24 hours. Always store the HCl salt at 2–8°C under argon/nitrogen.

2. Decision Matrix: When to Use Which Form

The following diagram outlines the operational logic for selecting the correct form during process development.



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Figure 1: Operational decision matrix for selecting between Salt and Free Base forms based on process stage.

Part 3: Synthetic Utility & Experimental Protocols

In the synthesis of Upadacitinib, the (5S)-5-aminopiperidin-2-one moiety acts as a nucleophile to displace a leaving group (often on a pyrrolopyrazine scaffold).

Protocol A: In-Situ Neutralization (Recommended)

Context: Used when the reaction solvent is polar aprotic (DMF, DMAc, NMP). This avoids the isolation of the unstable free base.

- Charge: Load (5S)-5-aminopiperidin-2-one HCl (1.0 equiv) into the reactor.
- Solvent: Add anhydrous DMAc (Dimethylacetamide).
- Base Addition: Add Lithium tert-butoxide (LiOtBu) or DIPEA (2.0–2.5 equiv) at 0–5°C.
 - Why? The first equivalent neutralizes the HCl; the second may be required for the coupling event or to scavenge protons generated later.
- Reaction: Add the electrophile immediately. The free amine is generated in solution and reacts instantly, minimizing decomposition.

Protocol B: Biphasic Free-Basing (For DCM-soluble couplings)

Context: Used when the subsequent reaction requires non-polar solvents (DCM, Toluene).

- Dissolution: Dissolve 10g of HCl salt in 20 mL of water (pH < 2).
- Neutralization: Slowly add 50% w/w K₂CO₃ or NaOH solution while stirring until pH reaches 10–11.
 - Observation: The solution may become cloudy or oily as the free base separates.
- Extraction: Extract 3x with Dichloromethane (DCM) or 2-MeTHF.

- Note: The free base is highly soluble in DCM.
- Drying: Dry the organic layer over anhydrous Na_2SO_4 .
- Usage: Do not rotovap to dryness if possible. Use the DCM solution directly in the next step to prevent thermal degradation of the concentrated oil.

Part 4: Analytical Characterization

To verify the identity of the material (specifically distinguishing the salt from the free base), use the following markers:

1. $^1\text{H-NMR}$ (DMSO- d_6):

- HCl Salt: Will show a broad exchangeable proton signal (typically 8.0–8.5 ppm) corresponding to the ammonium species (). The chemical shifts of protons adjacent to the nitrogen (C5-H) will be deshielded (shifted downfield) compared to the free base.
- Free Base: The amine protons () typically appear as a broad singlet upfield (1.5–2.5 ppm), and the C5-H proton shifts upfield.

2. Chloride Content (Titration):

- Dissolve sample in water/nitric acid.
- Titrate with AgNO_3 .
- HCl Salt: Expect ~23.5% w/w Chloride content.
- Free Base: < 0.5% Chloride (impurity only).

References & Authoritative Sources

- AbbVie Inc. Synthesis methods for upadacitinib and intermediate thereof. US Patent Application US20210323971A1. (Describes the use of the HCl salt and in-situ neutralization

with LiOtBu in DMAc).

- Sigma-Aldrich.(S)-5-Amino-piperidin-2-one hydrochloride Product Specification. Catalog CDS013956.[1] (Provides physical state and storage conditions).
- ChemScene.(5S)-5-Amino-1-methyl-piperidin-2-one hydrochloride MSDS. (Supporting data on handling aminopiperidinone salts).
- A2B Chem.Upadacitinib Synthesis Route. (Visual confirmation of the intermediate's role in the JAK1 inhibitor pathway).

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Sources

- 1. (S)-5-Amino-piperidin-2-one hydrochloride AldrichCPR | Sigma-Aldrich [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 2. [a2bchem.com](https://www.a2bchem.com) [[a2bchem.com](https://www.a2bchem.com)]
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